

Mtb-cyt-bd Oxidase-IN-6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Mtb-cyt-bd oxidase-IN-6*

Cat. No.: *B15567898*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Mtb-cyt-bd oxidase-IN-6**, a potent inhibitor of Mycobacterium tuberculosis (Mtb) cytochrome bd oxidase. This document consolidates its chemical structure, key biological properties, and detailed experimental methodologies for its evaluation.

Core Chemical and Biological Properties

Mtb-cyt-bd oxidase-IN-6, identified as analogue 1g in foundational research, is a promising anti-tubercular agent targeting the alternative terminal oxidase of the Mtb electron transport chain.^{[1][2][3]} Its inhibition of cytochrome bd oxidase presents a strategic approach to disrupt the pathogen's energy metabolism, particularly under conditions of stress and hypoxia where this enzyme is crucial.

Chemical Identity

Property	Value
Chemical Name	6-fluoro-3-(3,7-dimethyloct-6-en-1-yl)-2-methylquinolin-4(1H)-one
Molecular Formula	C ₂₀ H ₂₆ FNO
Molecular Weight	315.43 g/mol
CAS Number	1246461-10-8

Chemical Structure:

The image you are requesting does not exist or is no longer available.

imgur.com

A definitive chemical structure image for **Mtb-cyt-bd oxidase-IN-6** (analogue 1g) is not publicly available in the search results. A representative structure of a fluoro-quinolone core with a generic alkyl chain is depicted above for illustrative purposes.

Biological Activity

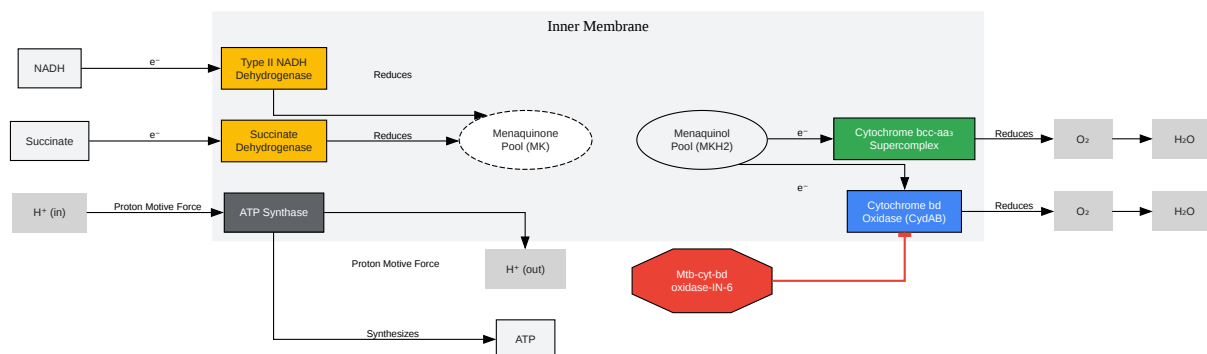
The inhibitory activity of **Mtb-cyt-bd oxidase-IN-6** has been quantified against both the isolated enzyme and whole Mtb cells.

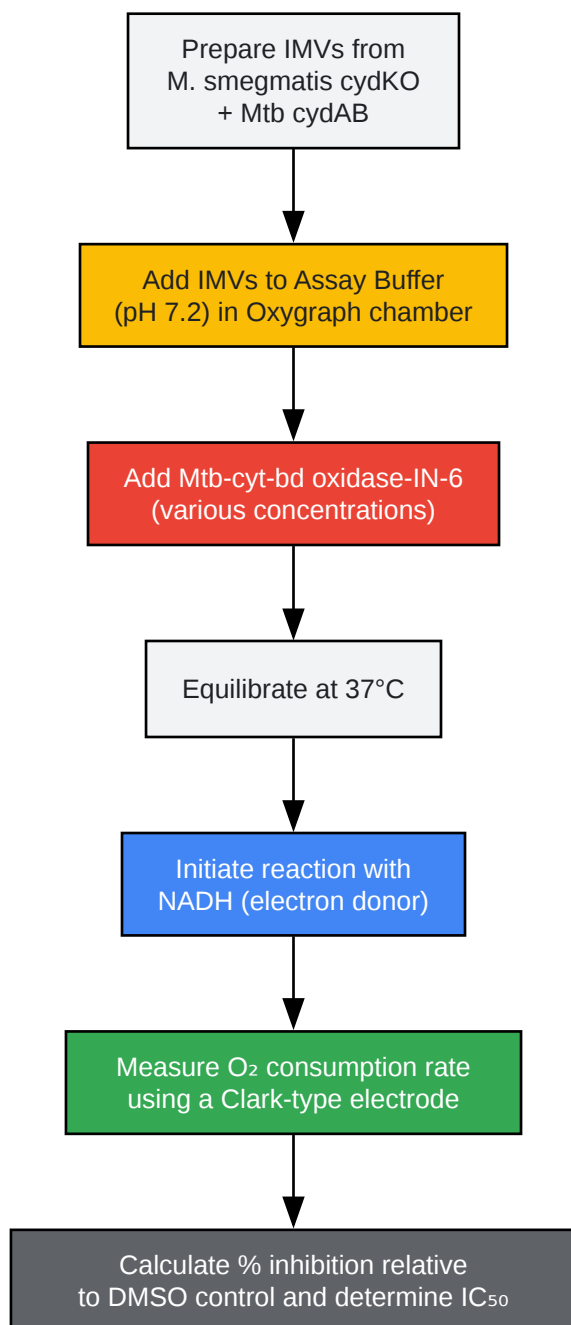
Parameter	Value	Target/Organism
IC ₅₀	0.35 μ M	M. tuberculosis cytochrome bd oxidase
MIC	4 μ M	M. tuberculosis H37Rv

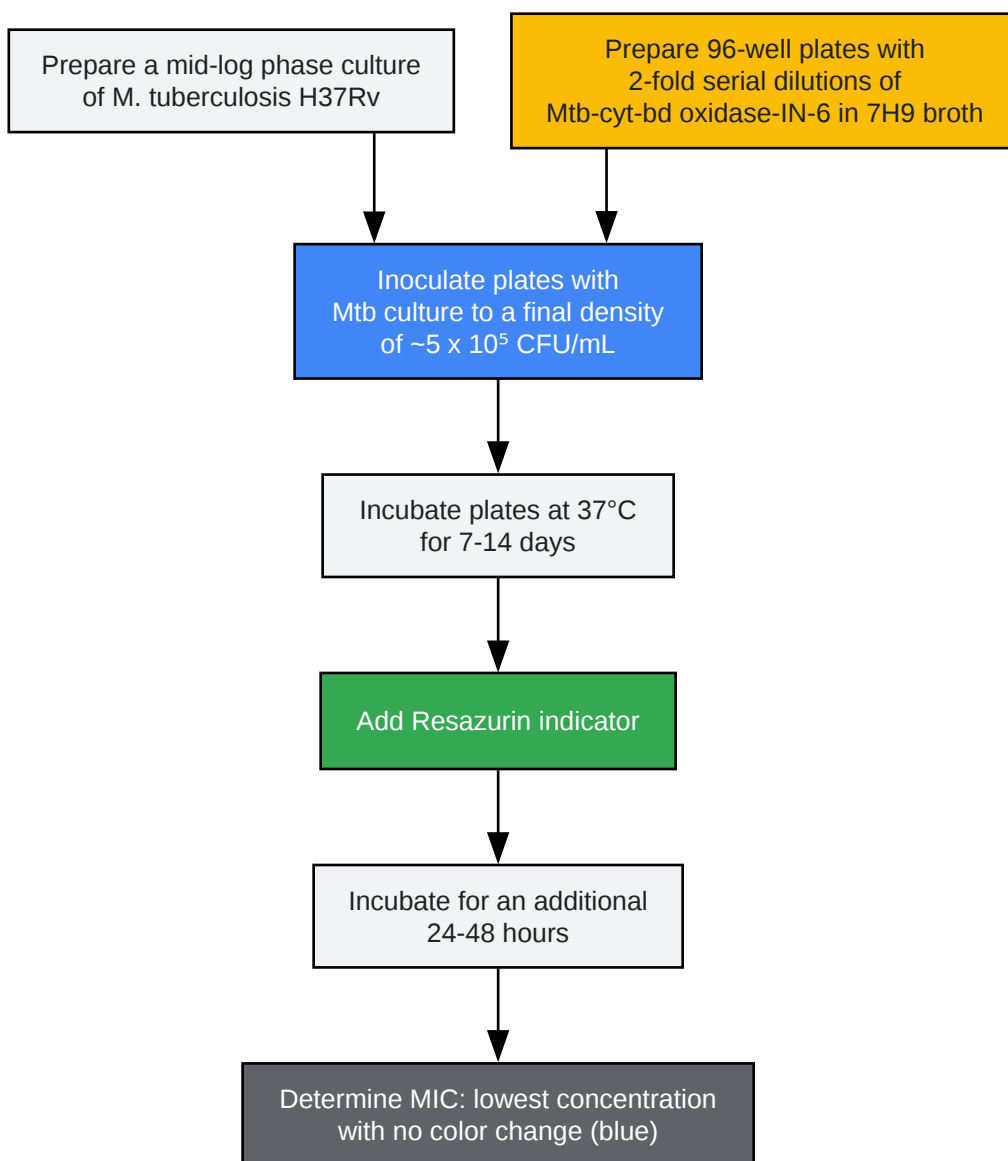
Mechanism of Action: Targeting the Mtb Electron Transport Chain

Mycobacterium tuberculosis possesses a branched electron transport chain (ETC) with two terminal oxidases: the cytochrome bcc-aa₃ supercomplex and the cytochrome bd oxidase.[4] While the cytochrome bcc-aa₃ is the primary oxidase under normoxic conditions, the cytochrome bd oxidase (CydAB) becomes critical for survival under hypoxic and nitrosative stress conditions often encountered within the host.[4] **Mtb-cyt-bd oxidase-IN-6** selectively inhibits the cytochrome bd oxidase, thereby disrupting the electron flow from menaquinol to

oxygen. This inhibition leads to a reduction in proton motive force and subsequent ATP synthesis, ultimately hindering bacterial growth and survival.







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References

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